

# Technical Guide: Handling, Storage, and Stability of 1-Octanesulfonyl Chloride[1]

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## Compound of Interest

Compound Name: 1-Octanesulfonyl chloride

CAS No.: 7795-95-1

Cat. No.: B1293751

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## Executive Summary & Application Context

**1-Octanesulfonyl chloride** (CAS: 7795-95-1) is a critical lipophilic building block used primarily to introduce the octylsulfonyl moiety into pharmacophores, creating sulfonamides and sulfonate esters.[1][2] Its 8-carbon alkyl chain provides significant lipophilicity (ngcontent-ng-c1989010908="" \_nghost-ng-c3017681703="" class="inline ng-star-inserted">

), often utilized to modulate the bioavailability of hydrophilic drug targets or to create self-assembled monolayers (SAMs) in materials science.

However, its utility is counterbalanced by its high reactivity toward nucleophiles, specifically water.[1] Improper handling leads to rapid hydrolysis, generating hydrochloric acid (HCl) gas and the corresponding sulfonic acid.[1] This guide outlines a zero-tolerance moisture protocol to preserve reagent integrity and ensure operator safety.

## Physicochemical & Hazard Profile

Understanding the physical state of this reagent is critical for handling.[1] With a melting point of  $\sim 14^{\circ}\text{C}$ , it exists near the phase boundary between solid and liquid in typical laboratory environments.[1]

## Table 1: Critical Physicochemical Data

Property	Value	Operational Implication
Molecular Weight	212.74 g/mol	Calculation basis for stoichiometry.[1]
Physical State	Liquid/Solid (MP: 14°C)	Crucial: Will likely solidify in refrigerator storage (4°C).[1] Must be warmed to RT before volumetric transfer.
Boiling Point	75°C @ 0.03 mmHg	High vacuum required for distillation; thermally unstable at atmospheric pressure.[1]
Density	1.087 g/mL (25°C)	Viscous liquid; positive displacement pipettes recommended if liquid.[1]
Reactivity	Electrophilic	Reacts violently with amines, alcohols, and water.[1]
GHS Classification	Skin Corr.[1][3][4] 1B	Causes severe skin burns and eye damage.[1] Corrosive to respiratory tract.[1]

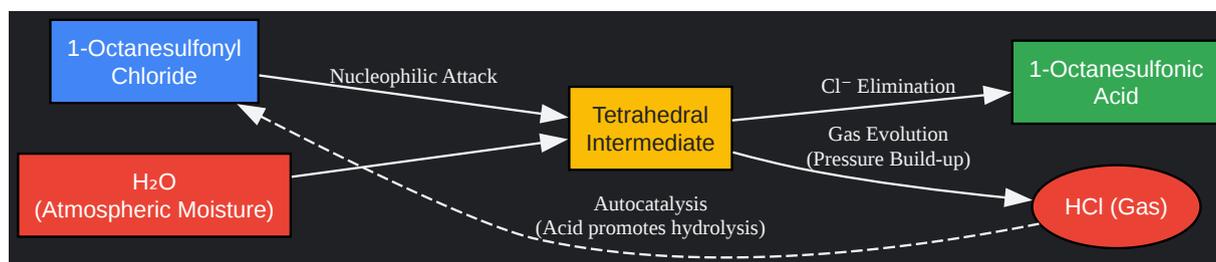
## The Mechanism of Instability (The "Why")

The primary threat to **1-Octanesulfonyl chloride** is atmospheric moisture.[1] The sulfonyl chloride motif (ngcontent-ng-c1989010908="" \_nghost-ng-c3017681703="" class="inline ng-star-inserted">

) is highly electrophilic.[2] Upon contact with water, it undergoes hydrolysis.[1][5]

Field Insight: This reaction is autocatalytic in closed vessels.[1] The generated HCl gas increases pressure, leading to the dangerous "pop" or septum rupture when opening old bottles.[1]

## Diagram 1: Hydrolysis & Degradation Pathway



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Caption: The irreversible hydrolysis pathway.[1] Note the generation of HCl gas, which pressurizes storage containers and degrades the reagent quality.

## Storage Protocol: The "Inert Barrier" System

Standard refrigeration is insufficient due to humidity.[1] You must employ a Double-Barrier System.[1]

### The Protocol

- Primary Container: Store in a glass vial with a chemically resistant PTFE-lined septum cap. Never use standard polyethylene caps, as HCl gas can diffuse through or embrittle them.[1]
- Atmosphere: Purge the headspace with dry Nitrogen (ngcontent-ng-c1989010908="" \_ngghost-ng-c3017681703="" class="inline ng-star-inserted"> ) or Argon ( ) immediately after every use. Argon is preferred as it is heavier than air and forms a better "blanket" over the liquid surface.[1]
- Secondary Containment: Place the primary vial inside a secondary jar containing a desiccant (e.g., Drierite or activated molecular sieves).
- Temperature: Store at 2–8°C.
  - Note: At this temperature, the reagent will solidify.[1] You must allow it to warm to room temperature (approx. 20-30 mins) before attempting to syringe it.[1] Heating it aggressively (e.g., heat gun) can cause decomposition.[1]

## Shelf-Life Indicators

- Visual Check: The liquid should be clear to pale yellow.<sup>[1][2][6]</sup> Cloudiness or precipitate indicates the formation of sulfonic acid (hydrolysis product).<sup>[1]</sup>
- Auditory Check: A significant hiss of escaping gas upon piercing the septum indicates HCl build-up; the reagent purity is likely compromised.<sup>[1]</sup>

## Handling & Synthesis Workflow

To maintain scientific integrity, handle this reagent as if it were air-sensitive organometallic.

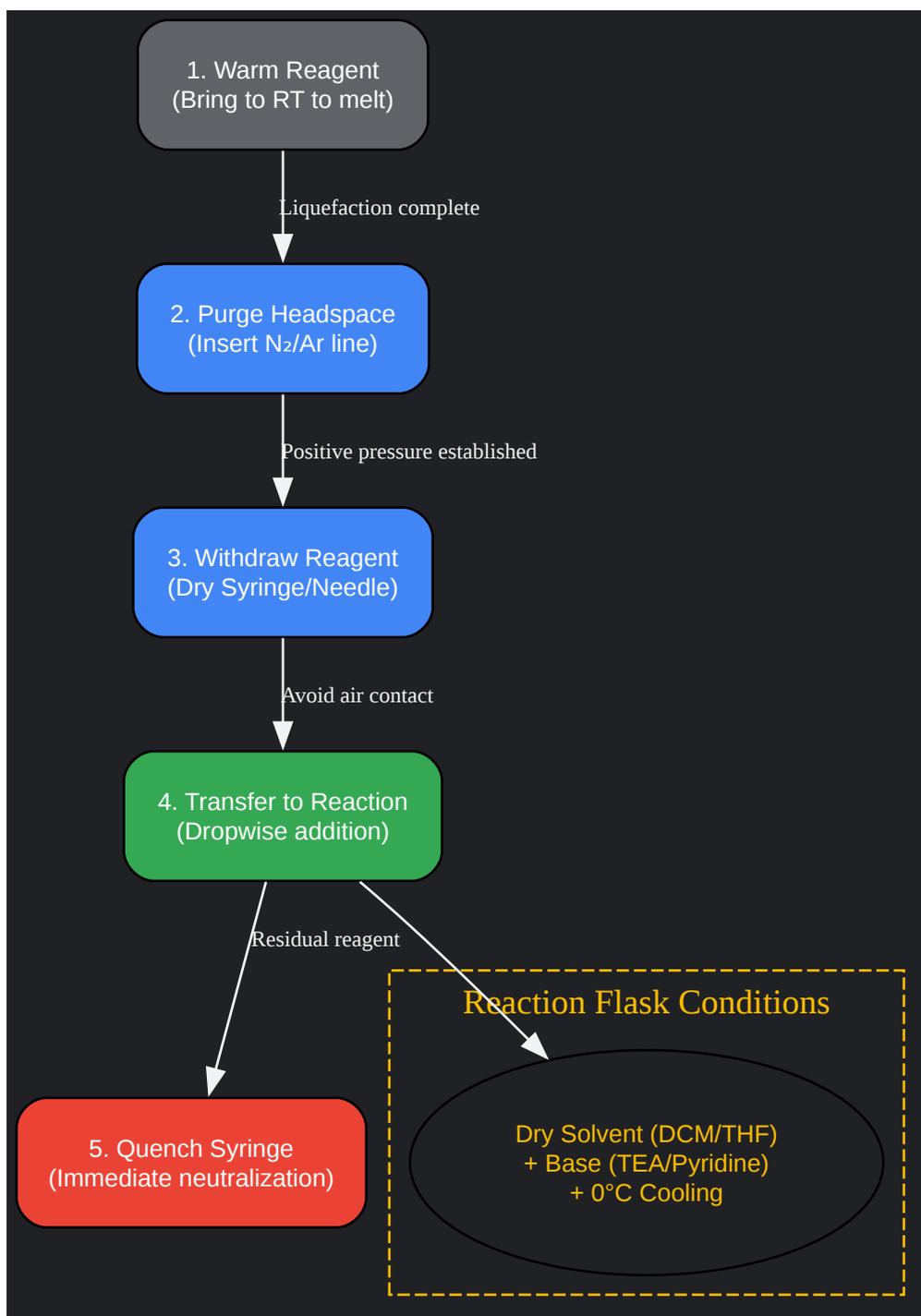
### Preparation<sup>[1][2][7][8][9][10][11]</sup>

- PPE: Neoprene or Nitrile gloves (double gloving recommended), chemical splash goggles, and a lab coat.<sup>[1]</sup> Work strictly in a fume hood.
- Glassware: All reaction flasks must be flame-dried or oven-dried and cooled under an inert atmosphere.<sup>[1]</sup>

### Transfer Technique (The "Schlenk" Standard)

Avoid pouring.<sup>[1]</sup> Pouring introduces atmospheric moisture and creates a large surface area for hydrolysis.<sup>[1]</sup> Use the Positive Pressure Cannula/Syringe method.<sup>[1]</sup>

## Diagram 2: Inert Transfer Workflow



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Caption: Step-by-step inert transfer workflow. Warming to RT is critical to ensure the reagent is liquid for accurate volumetric measurement.

## Reaction Setup Tips

- Solvent: Use anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF).[1]
- Base Scavenger: Always include a non-nucleophilic base (e.g., Triethylamine, Diisopropylethylamine, or Pyridine) to scavenge the HCl byproduct.[1] Without this, the acid generated will degrade the product or starting material.[1]
- Temperature: Add the sulfonyl chloride at 0°C. The reaction with amines/alcohols is exothermic.[1]

## Emergency & Waste Management

### Spills

- Evacuate: If a large volume (>10 mL) is spilled outside the hood, evacuate the area due to lachrymatory effects.[1]
- Neutralize: Do not use water directly.[1] Cover the spill with a mixture of sodium carbonate (ngcontent-ng-c1989010908="" \_ngghost-ng-c3017681703="" class="inline ng-star-inserted"> ) or sodium bicarbonate and an inert absorbent (vermiculite/sand).
- Clean: Once absorbed and neutralized, sweep into a hazardous waste container.[1]

### Quenching & Disposal

Never discard unreacted sulfonyl chloride directly into solvent waste drums; it may pressurize the drum over time.[1]

- Quench Protocol: Dilute the residue with DCM. Slowly add to a stirred solution of 10% aqueous Sodium Hydroxide (NaOH) or saturated Sodium Bicarbonate ( ) on ice.
- Verification: Check pH to ensure it is basic (indicating HCl neutralization).[1]
- Disposal: Separate the organic layer for halogenated solvent disposal.[1]

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 82261, **1-Octanesulfonyl chloride**.<sup>[1]</sup> Retrieved from [\[Link\]](#)<sup>[1][7]</sup>
- European Chemicals Agency (ECHA). Substance Information: 1-octanesulphonyl chloride.<sup>[1]</sup> Retrieved from [\[Link\]](#)<sup>[1][7]</sup>

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## Sources

- 1. 1-Octanesulfonyl chloride | C<sub>8</sub>H<sub>17</sub>ClO<sub>2</sub>S | CID 82261 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. CAS 7795-95-1: 1-Octanesulfonyl chloride | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
- 3. carlroth.com:443 [\[carlroth.com:443\]](https://carlroth.com:443)
- 4. fishersci.com [\[fishersci.com\]](https://fishersci.com)
- 5. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 6. 1-Octanesulfonyl Chloride | 7795-95-1 [\[chemicalbook.com\]](https://chemicalbook.com)
- 7. 1-Octanesulfonyl chloride | 7795-95-1 | Benchchem [\[benchchem.com\]](https://benchchem.com)
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